

# Helvolinic Acid: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Helvolinic acid*

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This technical guide provides an in-depth overview of **Helvolinic acid**, a derivative of the fungal metabolite Helvolic acid. This document consolidates key chemical data, biological activities, and detailed experimental methodologies relevant to the study and potential application of this compound in drug discovery and development.

## Core Chemical and Physical Data

**Helvolinic acid** is a hydrolyzed product and a known derivative of Helvolic acid, a fusidane-type nortriterpenoid antibiotic. While Helvolic acid is more extensively characterized, the distinct properties of its derivatives are of significant interest for structure-activity relationship (SAR) studies.

Below is a summary of the key identifiers and molecular properties for both Helvolic acid and **Helvolinic acid**.

Property	Helvolic Acid	Helvolinic Acid
CAS Number	29400-42-8[1]	10072-61-4
Molecular Formula	C <sub>33</sub> H <sub>44</sub> O <sub>8</sub> [1]	C <sub>31</sub> H <sub>42</sub> O <sub>7</sub>
Molecular Weight	568.7 g/mol [1]	526.66 g/mol
Synonyms	Fumigacin	-

## Biological Activity: Antibacterial Properties

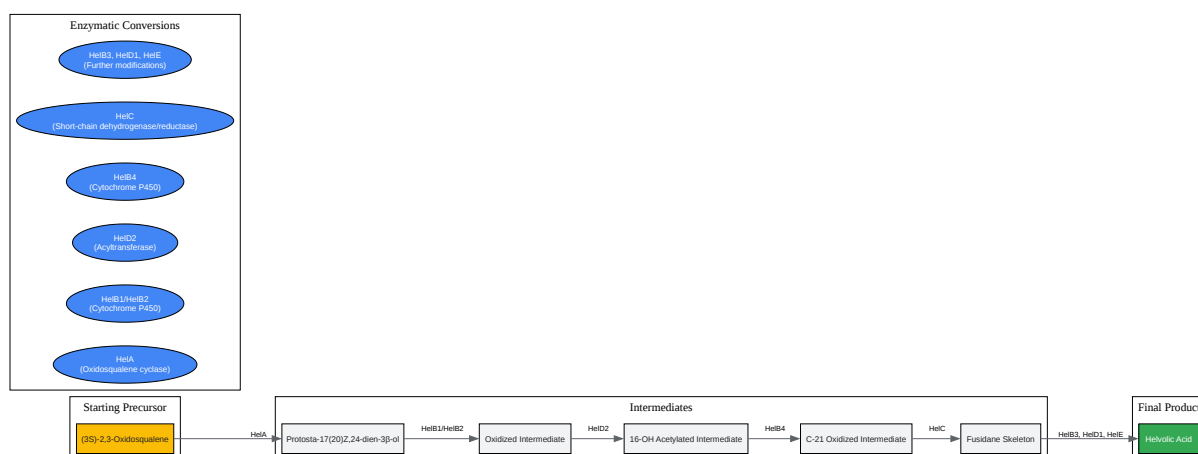
Helvolic acid and its derivatives are known for their antibacterial activity, primarily against Gram-positive bacteria.<sup>[1]</sup> The mechanism of action involves the inhibition of protein biosynthesis. The following table summarizes the Minimum Inhibitory Concentration (MIC) values of Helvolic acid and its derivatives against various bacterial strains, providing a comparative view of their potency.

Compound	Test Organism	MIC (µg/mL)	Reference
Helvolic acid	Staphylococcus aureus	16-32	[2]
Helvolinic acid	Staphylococcus aureus	1	[1][3]
6-deacetoxy-helvolic acid	Staphylococcus aureus	4	[1][3]
Sarocladiolactone B	Staphylococcus aureus	4	[1][3]
1,2-dihydrohelvolic acid	Staphylococcus aureus	-	[1][3]
16-O-propionyl-16-O-deacetylhelvolic acid	Streptococcus agalactiae	16	[4]
6-O-propionyl-6-O-deacetylhelvolic acid	Streptococcus agalactiae	2	[4]
Helvolic acid	Streptococcus agalactiae	8	[4]
Helvolic acid	Bacillus subtilis	16-32	[2]
Helvolic acid	Micrococcus luteus	-	
Helvolic acid	Ralstonia solanacearum	16-32	[2]
Helvolic acid	Xanthomonas campestris pv. vesicatoria	16-32	[2]

## Biosynthesis of Helvolic Acid

The biosynthesis of Helvolic acid from the precursor (3S)-2,3-oxidosqualene is a multi-step enzymatic process. Understanding this pathway is crucial for potential bioengineering efforts to

produce novel derivatives. The pathway involves a series of oxidations, acetylations, and rearrangements catalyzed by specific enzymes.



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